

Mass spectrometry of Ethyl cyclohex-2-ene-1-carboxylate

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Compound of Interest

Compound Name: Ethyl cyclohex-2-ene-1-carboxylate

Cat. No.: B1657123

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An In-depth Technical Guide to the Mass Spectrometry of **Ethyl cyclohex-2-ene-1-carboxylate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the mass spectrometry of **ethyl cyclohex-2-ene-1-carboxylate**, a cyclic ester of interest in various chemical research domains. This document outlines its core mass spectrometric characteristics, a plausible fragmentation pathway, and a standard experimental protocol for its analysis.

Core Molecular Data

Ethyl cyclohex-2-ene-1-carboxylate has the molecular formula $C_9H_{14}O_2$ and a molecular weight of approximately 154.21 g/mol ^[1] Its exact mass is 154.099379685 Da ^[1] This information is fundamental for the interpretation of its mass spectrum, particularly for identifying the molecular ion peak.

Electron Ionization Mass Spectrometry Analysis

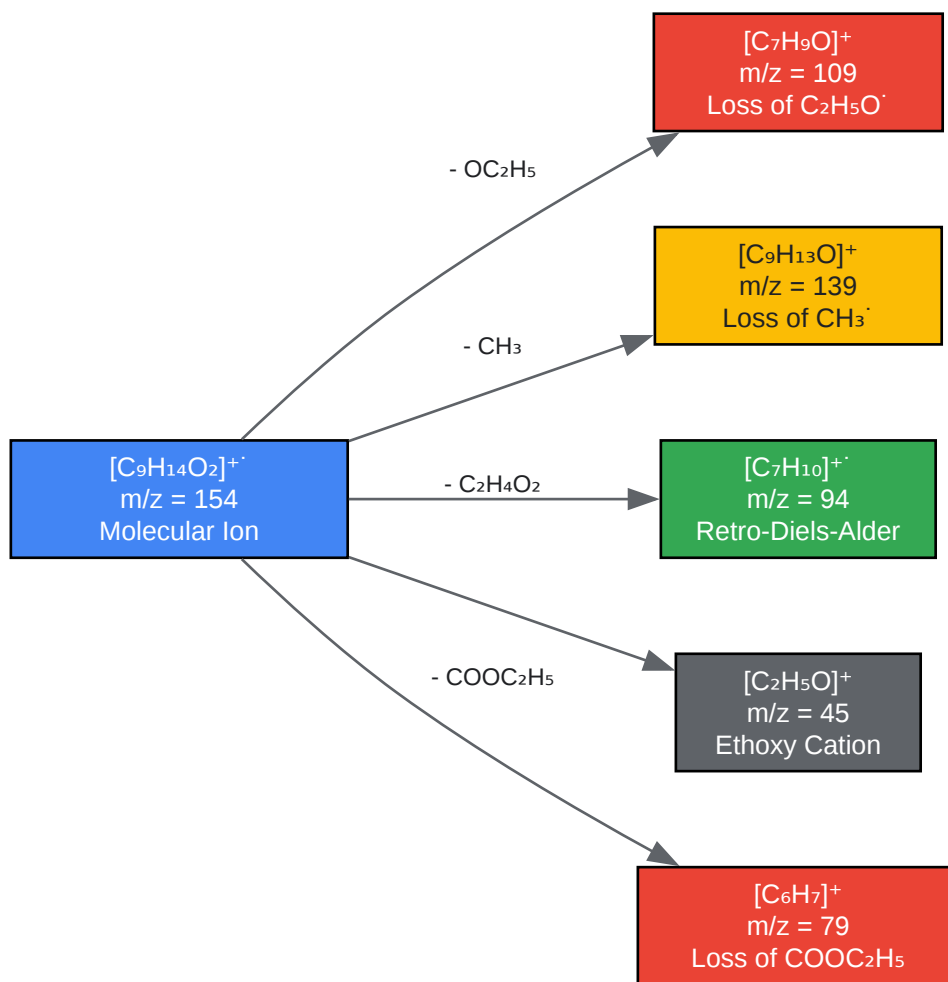
Under electron ionization (EI), **ethyl cyclohex-2-ene-1-carboxylate** will undergo fragmentation, yielding a characteristic mass spectrum. While a publicly available, validated mass spectrum with quantitative abundance data is not readily accessible, a theoretical

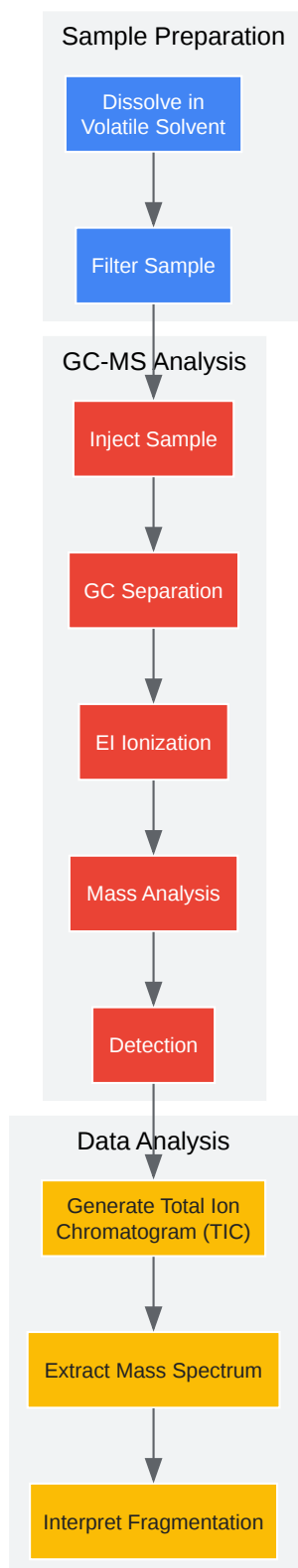
fragmentation pattern can be proposed based on established principles of mass spectrometry for esters and cyclic alkenes.

Proposed Fragmentation Pathway

The fragmentation of the molecular ion (m/z 154) is expected to proceed through several key pathways, including the loss of the ethoxy group, cleavage of the ester functional group, and retro-Diels-Alder reaction of the cyclohexene ring.

A diagram illustrating the proposed fragmentation pathway is presented below:





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References

- 1. Ethyl cyclohex-2-ene-1-carboxylate | C₉H₁₄O₂ | CID 297202 - PubChem [pubchem.ncbi.nlm.nih.gov]
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